

# Proper Disposal Procedures for Ellagic Acid-13C12

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## Compound of Interest

Compound Name: *Ellagic acid-13C12*

Cat. No.: *B12371168*

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This document provides essential safety and logistical information for the proper disposal of **Ellagic acid-13C12**, catering to researchers, scientists, and professionals in drug development. The following procedures are based on available safety data sheets and are intended to ensure safe handling and environmental protection.

## Safety and Handling Summary

While **Ellagic acid-13C12** is not classified as a hazardous substance, it is prudent to handle it with the care afforded to all laboratory chemicals.<sup>[1]</sup> The non-labeled form, Ellagic acid, is known to cause skin and eye irritation and may cause respiratory irritation.<sup>[2][3]</sup> Therefore, similar precautions should be taken for its isotopically labeled counterpart.

Precautionary Measure	Specification	Source
Personal Protective Equipment (PPE)	Chemical safety goggles or glasses, face shield, suitable protective clothing, and gloves.	[2]
Ventilation	Use only in well-ventilated areas or with appropriate exhaust ventilation.	[1][2]
Handling	Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.	[1][2]
Storage	Keep container tightly sealed in a cool, dry, and well-ventilated area.	[1][4]
Incompatible Materials	Strong acids/alkalis and strong oxidizing/reducing agents.	[1]
First Aid (Eyes)	Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.	[2][4]
First Aid (Skin)	Wash off immediately with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[2][4]
First Aid (Inhalation)	Move the person to fresh air. If breathing is difficult, give artificial respiration. Seek medical attention.	[2][4]
First Aid (Ingestion)	Do NOT induce vomiting. Rinse mouth with water and seek medical attention.	[2][4]

## Disposal Procedures

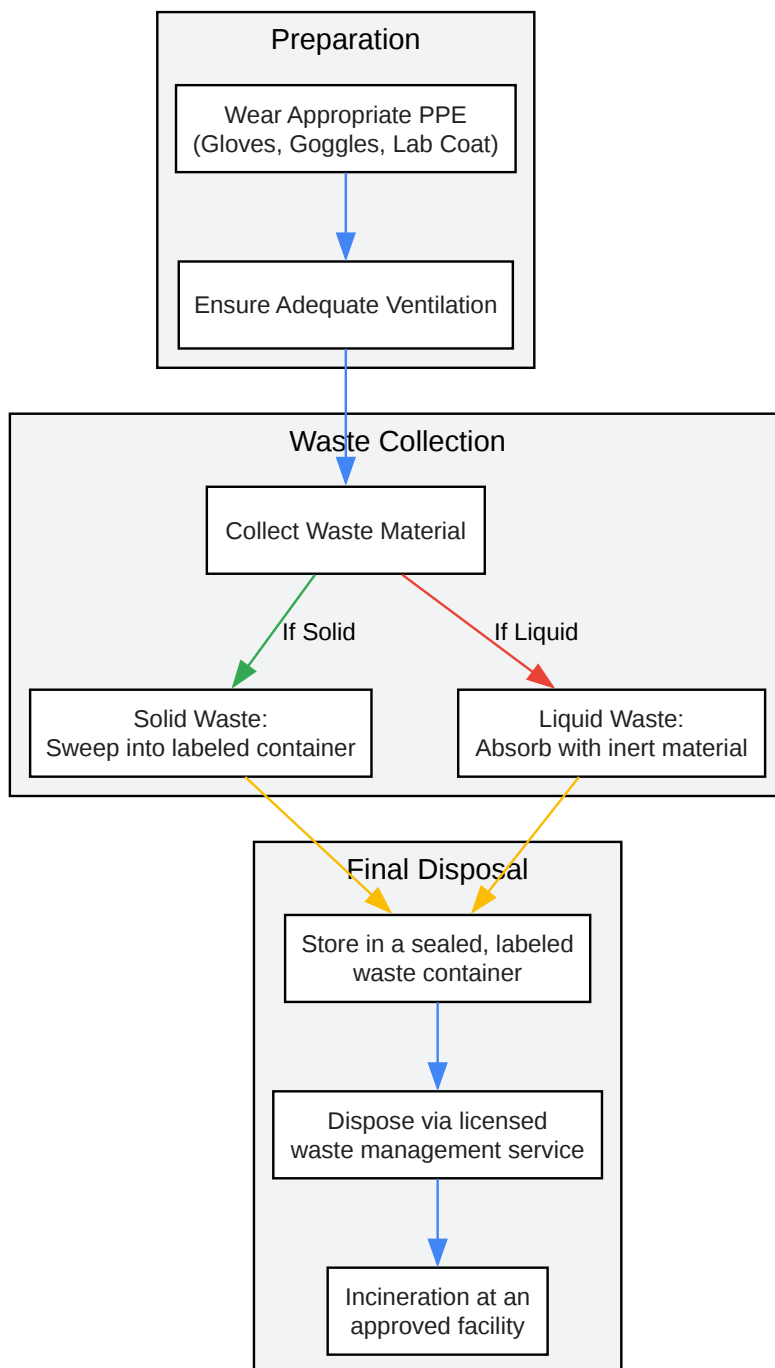
Proper disposal of **Ellagic acid-13C12** is crucial to prevent environmental contamination and ensure laboratory safety.

### Step-by-Step Disposal Protocol:

- Container Management: Ensure the waste container is suitable, properly labeled, and kept closed.
- Collection of Waste:
  - Solid Waste: Sweep or shovel any spilled solid material into an appropriate container for disposal, minimizing dust generation.[\[2\]](#)
  - Solutions: Absorb liquid waste with a non-combustible absorbent material (e.g., diatomite, universal binders).[\[1\]](#)
- Decontamination: Decontaminate surfaces and equipment that have come into contact with the chemical by scrubbing with alcohol.[\[1\]](#)
- Final Disposal: Dispose of the waste material through a licensed collector or an authorized incinerator equipped with an afterburner and a flue gas scrubber.[\[2\]](#) All disposal activities must be in accordance with local, state, and federal regulations.
- Environmental Precautions: Prevent the product from entering drains or water courses.[\[1\]](#)[\[2\]](#) Should a release into the environment occur, notify the relevant authorities.[\[2\]](#)

## Disposal Workflow

## Ellagic Acid-13C12 Disposal Workflow



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Caption: Workflow for the safe disposal of **Ellagic Acid-13C12**.

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